

# Testosterone Propionate CAS 57-85-2: A Research Grade Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Testosterone propionate*

Cat. No.: *B1681276*

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This technical guide provides comprehensive information on research-grade **testosterone propionate** (CAS 57-85-2), designed for researchers, scientists, and drug development professionals. The content covers its physicochemical properties, mechanism of action, experimental protocols, and relevant quantitative data, presented in a clear and accessible format.

## Physicochemical Properties

**Testosterone propionate** is a synthetic androstane steroid and an ester of testosterone.<sup>[1]</sup> It is characterized as a white or creamy-white crystalline powder.<sup>[1]</sup> A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source(s)
CAS Number	57-85-2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>22</sub> H <sub>32</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	344.5 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to yellowish-white crystals or crystalline powder	<a href="#">[1]</a>
Purity	≥97-98% (HPLC)	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Practically insoluble in water. Soluble in ethanol, acetone, chloroform, and various oils.	<a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	Room temperature, protect from light.	<a href="#">[4]</a>

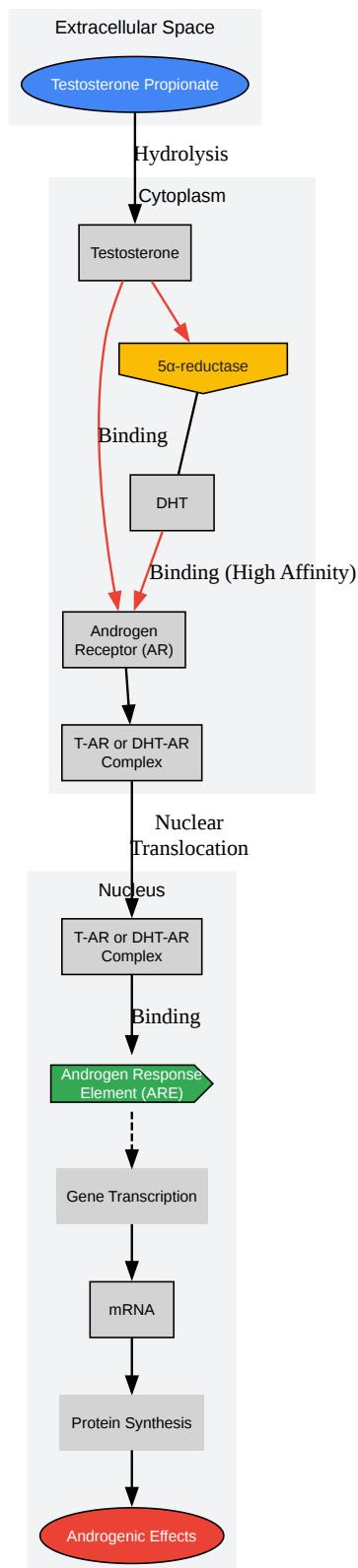
## Mechanism of Action

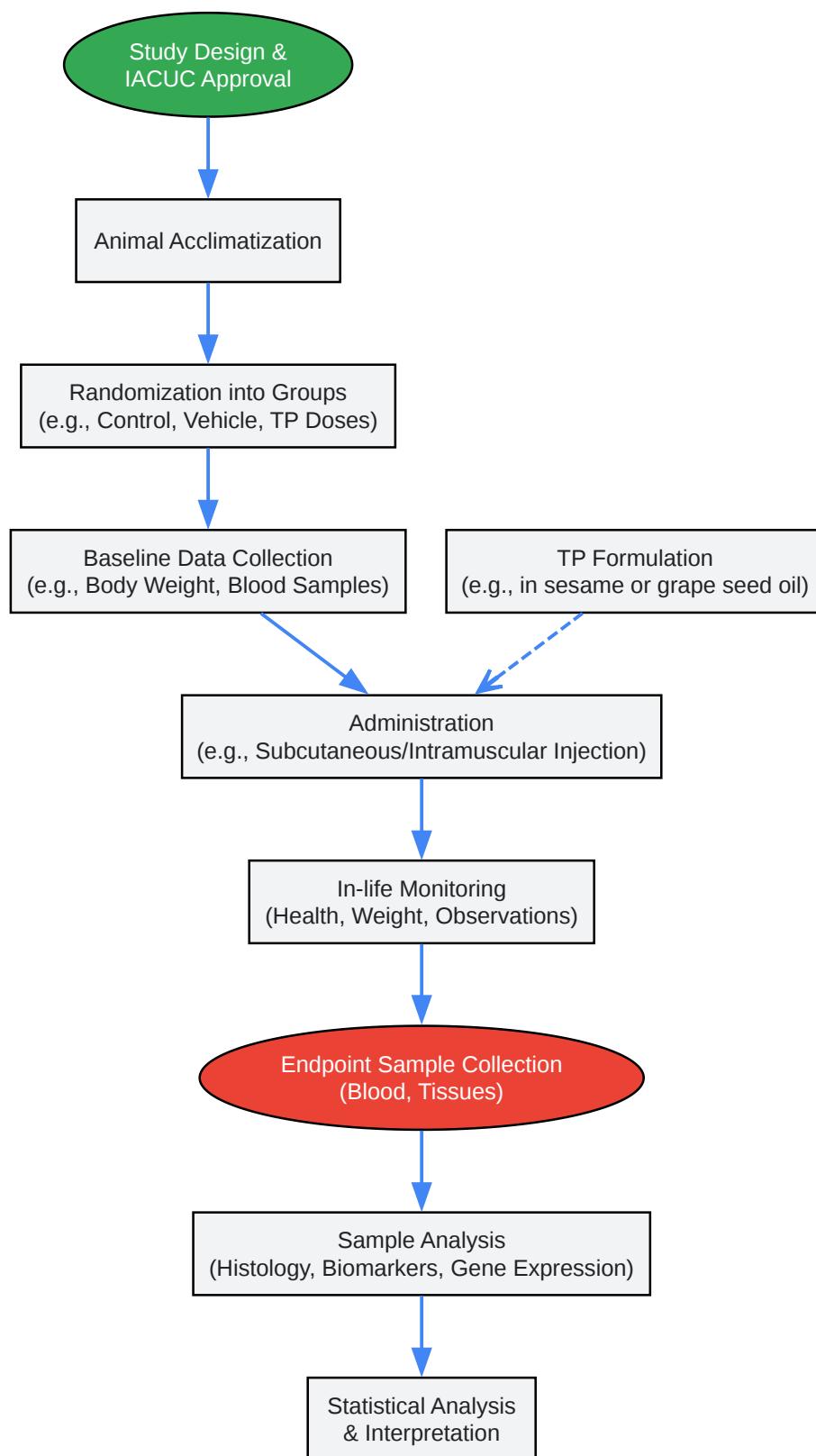
**Testosterone propionate** is a prodrug that is hydrolyzed in vivo to release the active compound, testosterone.[\[6\]](#) The biological effects of testosterone are mediated through two primary mechanisms: activation of the androgen receptor (AR) and conversion to estradiol, which activates estrogen receptors.[\[1\]](#)

The primary androgenic pathway involves the following steps:

- Cellular Entry: Free testosterone enters the cytoplasm of target tissue cells.[\[1\]](#)
- Receptor Binding: Testosterone binds to the androgen receptor, which is located in the cytoplasm.[\[7\]](#) Alternatively, testosterone can be converted to the more potent androgen, 5α-dihydrotestosterone (DHT), by the enzyme 5α-reductase. DHT binds to the same androgen receptor with approximately 2.5 times greater potency than testosterone.[\[1\]](#)[\[7\]](#)
- Conformational Change & Translocation: Upon binding, the ligand-receptor complex undergoes a structural change, allowing it to translocate into the cell nucleus.[\[1\]](#)[\[8\]](#)

- Gene Transcription: In the nucleus, the complex binds to specific DNA sequences known as Androgen Response Elements (AREs).[1][6][8] This binding modulates the transcriptional activity of androgen-responsive genes, leading to the synthesis of proteins that produce androgenic effects.[1][6][8]



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)